

Reconstituting and storing CP-195543 compound

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Compound of Interest

Compound Name: CP-195543

Cat. No.: B1669470

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Application Notes and Protocols: CP-195543

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution and storage of **CP-195543**, a potent and selective leukotriene B4 (LTB4) receptor antagonist. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

Parameter	Value
Compound Name	CP-195543
Mechanism of Action	Leukotriene B4 (LTB4) receptor antagonist
Primary Target	High-affinity LTB4 receptors

Reconstitution of CP-195543

Proper reconstitution of **CP-195543** is critical for its biological activity. It is recommended to prepare a concentrated stock solution that can be further diluted to the desired working concentrations.

Recommended Solvents:

- Dimethyl sulfoxide (DMSO)
- Ethanol

Protocol for Reconstituting **CP-195543**:

- Before opening, centrifuge the vial of lyophilized **CP-195543** at a low speed to ensure all the powder is at the bottom.
- Based on the desired stock concentration, calculate the required volume of solvent. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO or ethanol to the vial.
- Gently vortex or sonicate the vial until the compound is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particulates.

Storage of **CP-195543**

Correct storage of **CP-195543** is essential to prevent degradation and maintain its potency over time.

Form	Storage Temperature	Shelf Life
Lyophilized Powder	-20°C	Up to 3 years
In Solvent (Stock Solution)	-80°C	Up to 6 months
In Solvent (Stock Solution)	-20°C	Up to 1 month

Storage Recommendations:

- Lyophilized Powder: Store the unopened vial at -20°C in a desiccator to protect it from moisture.
- Stock Solutions:
 - For long-term storage, it is highly recommended to aliquot the stock solution into single-use volumes and store them at -80°C. This will minimize freeze-thaw cycles, which can

lead to compound degradation.

- For short-term storage, aliquots can be kept at -20°C for up to one month.
- Working Dilutions: It is advisable to prepare fresh working dilutions from the stock solution for each experiment. Avoid storing diluted solutions for extended periods.

Experimental Protocols and In Vitro Data

CP-195543 has been shown to be a potent antagonist of the LTB₄ receptor in various in vitro assays. The following table summarizes key quantitative data from preclinical studies.

Assay	Cell/Tissue Type	Parameter	Value	Reference
[3H]LTB4 Binding	Human Neutrophils	IC50	6.8 nM	
[3H]LTB4 Binding	Human Neutrophils	Ki	4.9 nM	
[3H]LTB4 Binding	Murine Spleen Membranes	IC50	37.0 nM	
[3H]LTB4 Binding	Murine Spleen Membranes	Ki	26.9 nM	
Neutrophil Chemotaxis	Human Neutrophils	IC50	2.4 nM	
Neutrophil Chemotaxis	Mouse Neutrophils	IC50	7.5 nM	
CD11b Up-regulation	Human Neutrophils	pA2	7.66	
CD11b Up-regulation (Whole Blood)	Human Neutrophils	pA2	7.12	
CD11b Up-regulation (Whole Blood)	Murine Neutrophils	pA2	7.06	
CD11b Up-regulation (Whole Blood)	Human Monocytes	IC50	270 nM	
CD11b Up-regulation (Whole Blood)	Human Eosinophils	IC50	420 nM	

General Protocol for In Vitro Inhibition Assays:

- **Cell Preparation:** Culture and prepare the target cells (e.g., human neutrophils) according to standard laboratory protocols.
- **Compound Dilution:** Prepare a serial dilution of the **CP-195543** stock solution in the appropriate assay buffer. Ensure the final solvent concentration (e.g., DMSO) is consistent across all wells and does not exceed a level that affects cell viability (typically $\leq 0.5\%$).
- **Incubation:** Pre-incubate the cells with the various concentrations of **CP-195543** for a specified period before adding the LTB4 agonist.
- **Agonist Stimulation:** Add LTB4 to stimulate the desired cellular response (e.g., chemotaxis, CD11b up-regulation).
- **Measurement:** Quantify the cellular response using a suitable detection method (e.g., plate reader, flow cytometry).
- **Data Analysis:** Calculate the IC50 or other relevant parameters by plotting the dose-response curve.

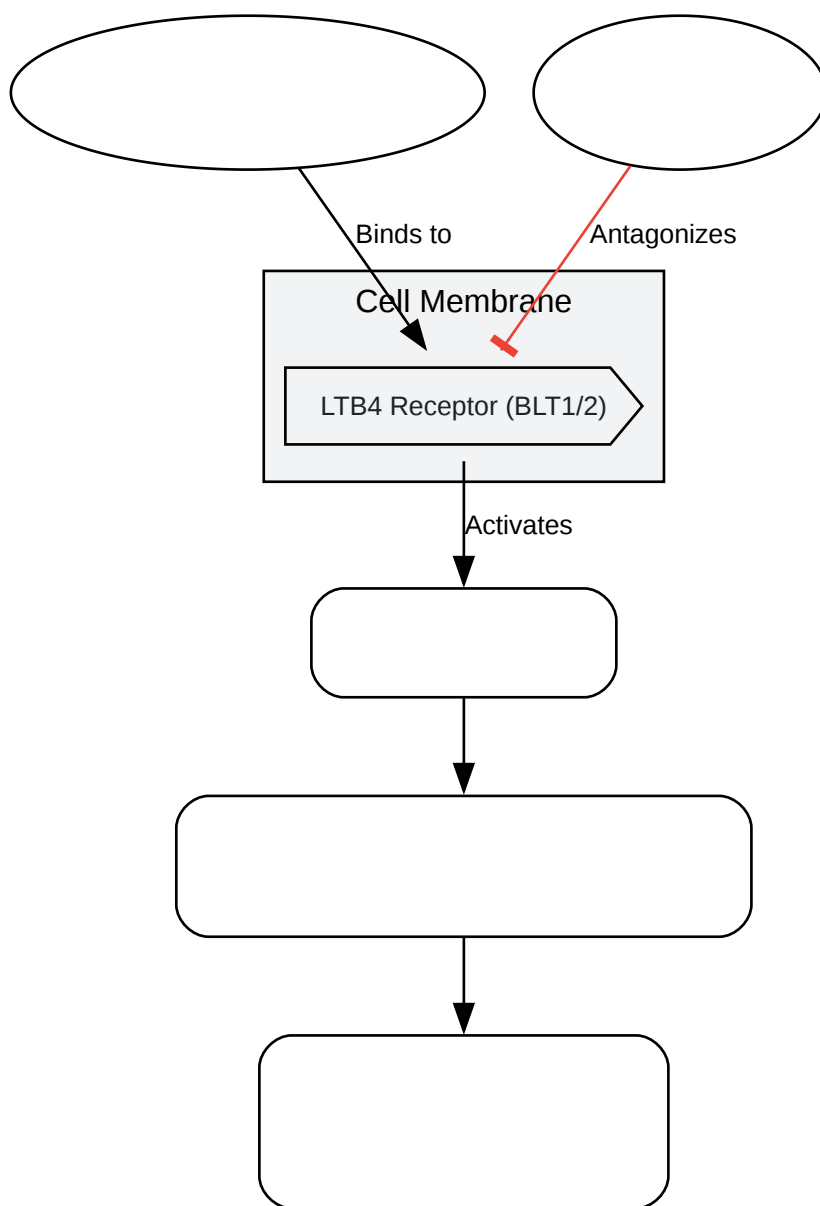
In Vivo Data

CP-195543 has demonstrated efficacy in animal models of inflammation.

Animal Model	Assay	Parameter	Value	Reference
Guinea Pig	LTB4-mediated neutrophil infiltration	ED50 (p.o.)	0.1 mg/kg	
Mouse	LTB4-mediated neutrophil infiltration	ED50 (p.o.)	2.8 mg/kg	

Signaling Pathway and Experimental Workflow

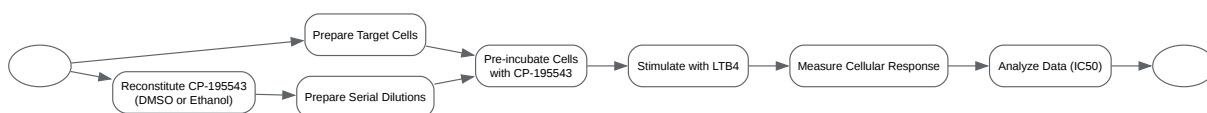
Diagram of LTB4 Signaling and **CP-195543** Inhibition:



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Caption: LTB4 signaling pathway and the inhibitory action of **CP-195543**.

Experimental Workflow for In Vitro Inhibition Assay:



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Caption: A typical workflow for an in vitro LTB4 inhibition assay.

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